

inter-day and intra-day precision in quetiapine assays

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Compound of Interest

Compound Name: 7-Hydroxy Quetiapine-d8

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Precision in Quetiapine Assays: A Comparative Guide

The accurate quantification of the atypical antipsychotic drug quetiapine in biological matrices is crucial for therapeutic drug monitoring, pharmacokinetic studies, and clinical trials. A key performance characteristic of any bioanalytical method is its precision, which describes the closeness of agreement between a series of measurements obtained from multiple samplings of the same homogeneous sample under stipulated conditions. This guide provides a comparative overview of the inter-day and intra-day precision of various published assays for quetiapine, with a focus on High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV) and Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS) methods.

Comparative Precision Data

The following table summarizes the reported inter-day and intra-day precision for different quetiapine assays. Precision is expressed as the coefficient of variation (CV%), where a lower value indicates higher precision.

Analytical Method	Matrix	Analyte(s)	Concentration Range	Intra-day Precision (CV%)	Inter-day Precision (CV%)
HPLC-UV	Human Plasma	Quetiapine	2.50 - 500 ng/mL	16.0%	11.9%
7-hydroxyquetiapine	2.50 - 500 ng/mL	17.6%	13.7%		
7-hydroxy, N-dealkylated metabolite	2.50 - 500 ng/mL	19.9%	16.2%		
HPLC-DAD	Rat Plasma	Quetiapine	0.065 - 130 µg/mL	< 4%	< 4%
7-hydroxy quetiapine	0.086 - 171 µg/mL	< 4%	< 4%		
Quetiapine sulfoxide	0.042 - 83.35 µg/mL	< 4%	< 4%		
RP-HPLC	Human Plasma	Quetiapine Fumarate	5 - 30 µg/mL	Low (not specified)	Low (not specified)
LC-MS/MS	Human Plasma	Quetiapine	1 - 1500 ng/mL	< 7.44%	< 7.44%
LC-MS/MS	Human Plasma	Quetiapine	1.0 - 382.2 ng/mL	< 8%	< 8%

Experimental Workflow

The following diagram illustrates a typical experimental workflow for the bioanalysis of quetiapine in plasma samples.

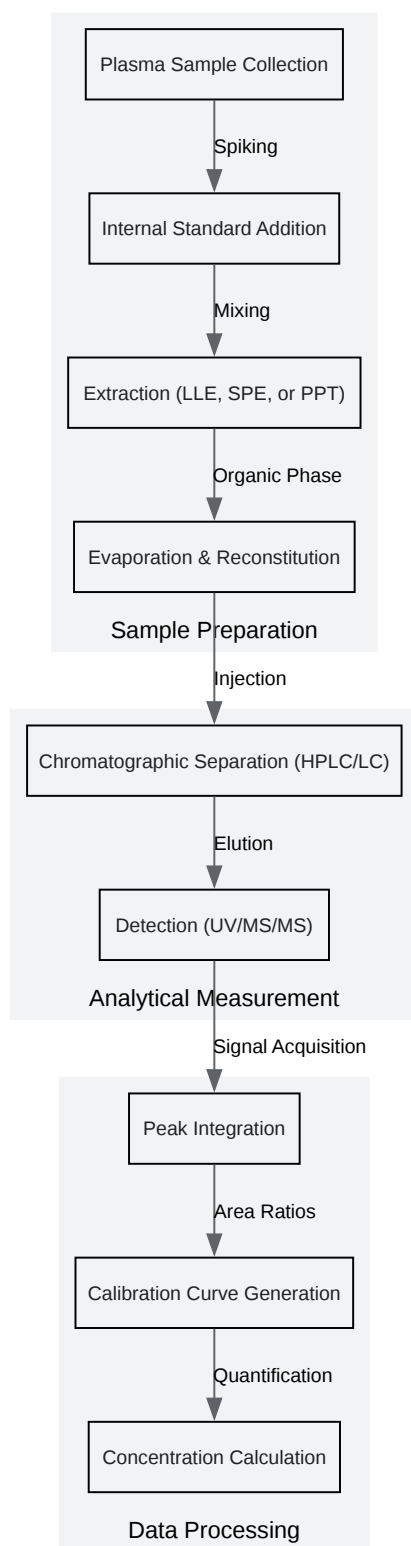


Figure 1: Generalized workflow for quetiapine bioanalysis.

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